

# Application Notes and Protocols: Preparation of BI-167107 Stock Solutions

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## Compound of Interest

Compound Name: BI-167107

Cat. No.: B606075

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## Introduction

**BI-167107** is a potent and high-affinity full agonist for the  $\beta 2$  adrenergic receptor ( $\beta 2AR$ ), with a dissociation constant ( $K_d$ ) of 84 pM.<sup>[1][2]</sup> It also exhibits high activity as an agonist of the  $\beta 1$  adrenergic receptor ( $IC_{50}$  = 3.2 nM) and some antagonist activity at the  $\alpha 1A$  receptor ( $IC_{50}$  = 32 nM).<sup>[3][4][5]</sup> Due to its high potency and slow dissociation rate, **BI-167107** has been instrumental in structural biology, particularly for stabilizing and crystallizing the active state of the  $\beta 2AR$  and  $\beta 2AR$ -G-protein complexes. This document provides detailed protocols for the preparation of **BI-167107** stock solutions for in vitro and in vivo research applications.

## Data Presentation

### Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C21H26N2O4	
Molecular Weight	370.44 g/mol	
CAS Number	1202235-68-4	
Appearance	White to off-white solid	

## Solubility

Solvent	Concentration	Notes	Source
DMSO	10 mM	---	
DMSO	75 mg/mL (202.46 mM)	Ultrasonic assistance may be required. Use freshly opened, anhydrous DMSO as the compound is hygroscopic.	

## Storage and Stability

Form	Storage Temperature	Duration	Source
Solid Powder	-20°C	3 years	
Solid Powder	4°C	2 years	
In Solvent	-80°C	2 years	
In Solvent	-20°C	1 year	

## Experimental Protocols

### Materials

- **BI-167107** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Ultrasonic water bath

- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

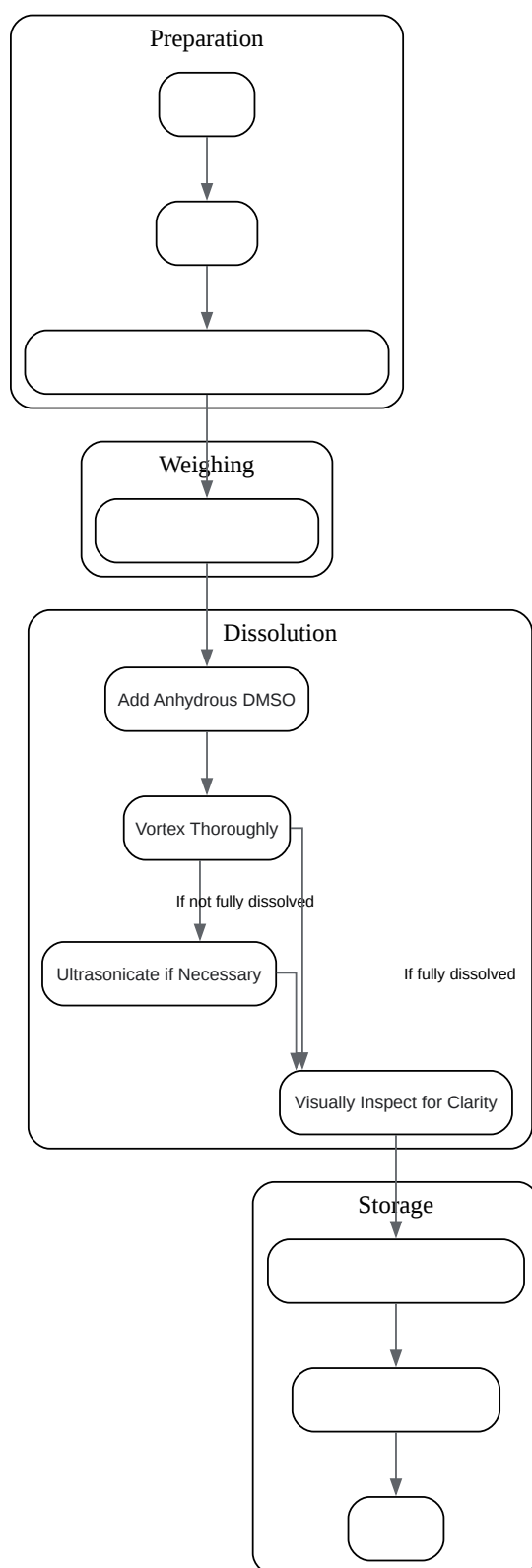
## Protocol for Preparing a 10 mM BI-167107 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BI-167107** in DMSO.

- **Preparation:** Don appropriate PPE. Ensure the work area is clean and free of contaminants. Allow the **BI-167107** powder to equilibrate to room temperature before opening the vial to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated balance. Carefully weigh the desired amount of **BI-167107** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.704 mg of **BI-167107** (Molecular Weight = 370.44 g/mol ).
- **Solubilization:** Add the appropriate volume of anhydrous DMSO to the weighed **BI-167107** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Cap the tube securely and vortex thoroughly. If the compound does not fully dissolve, use an ultrasonic water bath for short intervals until the solution is clear. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).

## Visualizations

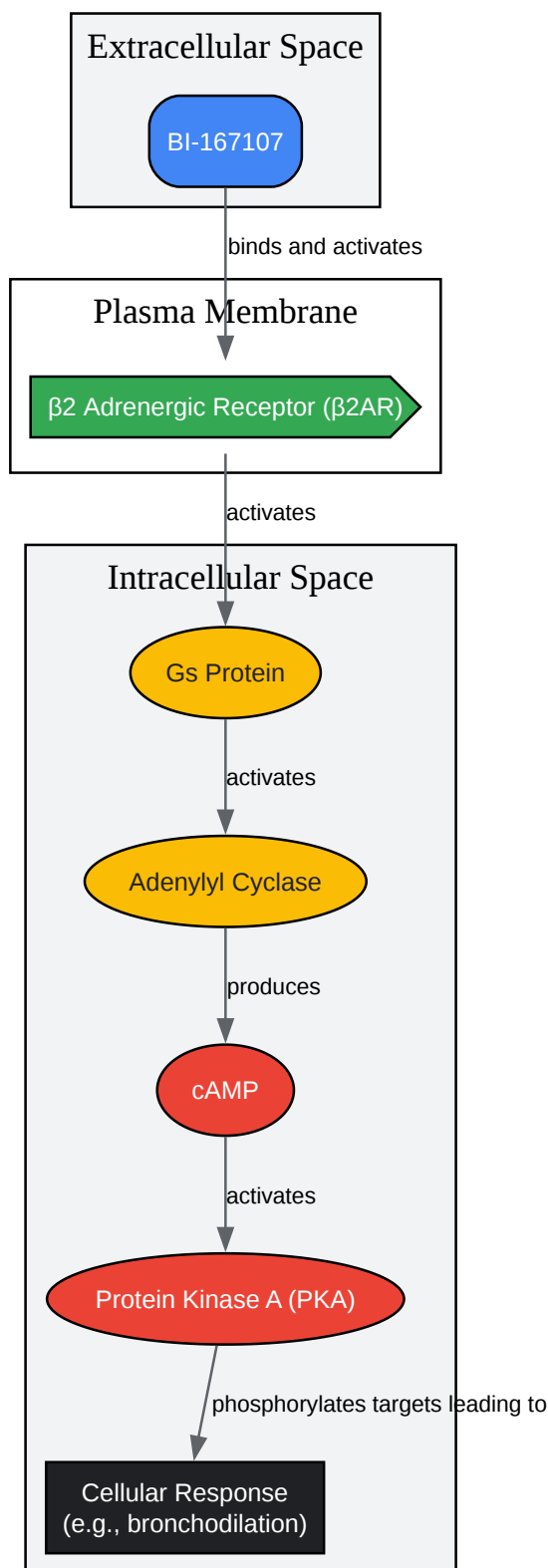
### Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a **BI-167107** stock solution.

## BI-167107 Signaling Pathway



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Caption: Simplified signaling pathway of **BI-167107** via the  $\beta$ 2AR.

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## References

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